

Personal protective equipment for handling 2-Chloro-4-methylpyridine-3-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-methylpyridine-3-carbonitrile

Cat. No.: B1355596

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloro-4-methylpyridine-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-4-methylpyridine-3-carbonitrile** (CAS No. 65169-38-2). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Summary of Chemical Safety Data

Property	Value
Chemical Name	2-Chloro-4-methylpyridine-3-carbonitrile
CAS Number	65169-38-2
Molecular Formula	C ₇ H ₅ ClN ₂
Molecular Weight	152.58 g/mol
Appearance	Solid (usually white to off-white) [1]
Boiling Point	286.365 °C at 760 mmHg [2]
Flash Point	126.989 °C [2]
Solubility	Low solubility in water. Soluble in some common organic solvents like dichloromethane and chloroform. [1]
Signal Word	Warning [3]
Hazard Statements	Harmful if swallowed (H302). [3] Causes skin irritation (H315). [3] Causes serious eye irritation (H319). [3] May cause respiratory irritation (H335). [3]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **2-Chloro-4-methylpyridine-3-carbonitrile** in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)[\[6\]](#)

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.[5]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or when there is a risk of splashing, consider additional protective clothing.[5]
- Respiratory Protection: If working outside of a fume hood or if dust/vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.[4]

3. Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, or vapors.[3][7]
- Avoid contact with skin and eyes.[7]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[7]
- Wash hands thoroughly after handling.[7]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep away from heat, sparks, and open flames.[6]
- The material is light-sensitive and should be stored accordingly.[2]

Disposal Plan

1. Waste Collection:

- Collect all waste containing **2-Chloro-4-methylpyridine-3-carbonitrile** in a designated, properly labeled, and sealed container.
- This includes any contaminated PPE, absorbent materials from spills, and empty containers.

2. Disposal Method:

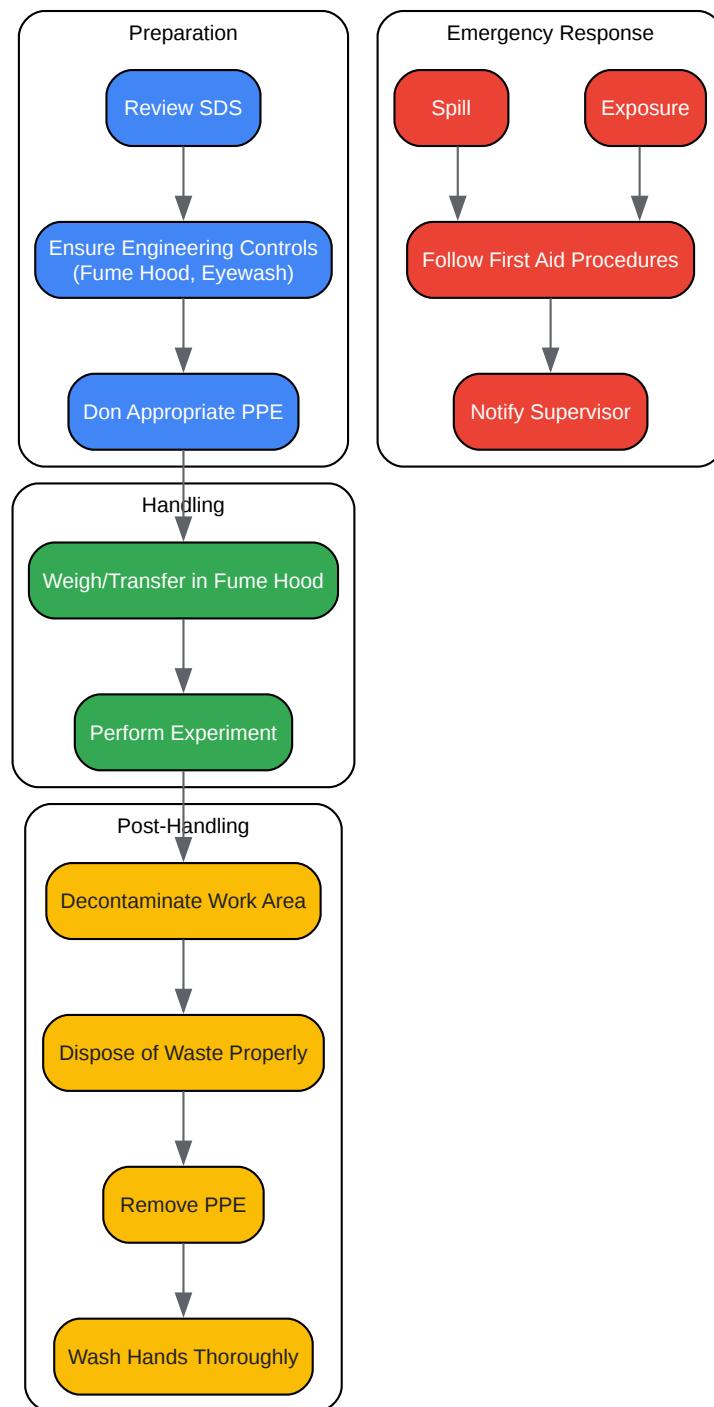
- Dispose of the chemical waste through a licensed and approved waste disposal company.[3]
[4][7]
- Do not dispose of it down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, get medical advice/attention.[3]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3]

Safe Handling Workflow

Safe Handling Workflow for 2-Chloro-4-methylpyridine-3-carbonitrile

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Chloro-4-methylpyridine-3-carbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-4-Methylpyridine-3-Carbonitrile Supplier China | High Purity Manufacturer & Exporter | CAS 62452-54-2 [nj-finechem.com]
- 2. 65169-38-2,2-Chloro-4-methylpyridine-3-carbonitrile-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技 (上海)有限公司 [accelachem.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. matrixscientific.com [matrixscientific.com]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. aksci.com [aksci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-4-methylpyridine-3-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1355596#personal-protective-equipment-for-handling-2-chloro-4-methylpyridine-3-carbonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com